

Administration of RO27-3225 in Cerebral Infarction Models: Application Notes and Protocols

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Compound of Interest

Compound Name: RO27-3225

Cat. No.: B10837545

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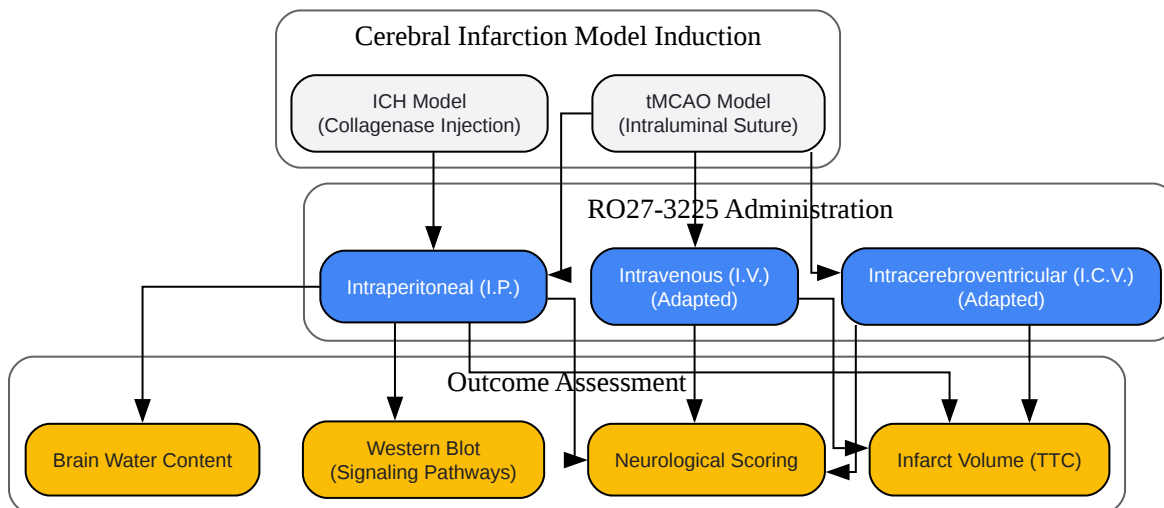
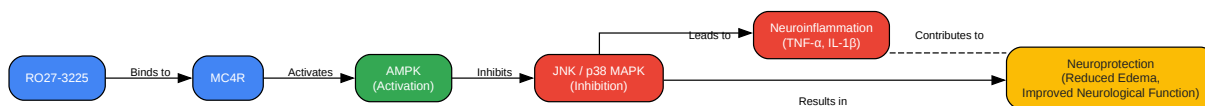
For Researchers, Scientists, and Drug Development Professionals

Introduction

RO27-3225 is a selective agonist of the Melanocortin 4 Receptor (MC4R), which has demonstrated significant neuroprotective effects in preclinical models of cerebral ischemia.[1] [2] Activation of MC4R by **RO27-3225** has been shown to attenuate neuroinflammation, reduce brain edema, and improve neurological outcomes following ischemic brain injury.[1] These application notes provide a comprehensive overview of the administration routes for **RO27-3225** in common rodent models of cerebral infarction, including detailed experimental protocols and quantitative data summaries to guide researchers in their study design.

Signaling Pathway of RO27-3225 in Cerebral Ischemia

RO27-3225 exerts its neuroprotective effects by activating the MC4R, which in turn modulates downstream signaling cascades involved in inflammation. A key pathway identified is the activation of AMP-activated protein kinase (AMPK), which subsequently inhibits the pro-inflammatory c-Jun N-terminal kinase (JNK) and p38 mitogen-activated protein kinase (p38 MAPK) pathways. This leads to a reduction in the production of inflammatory cytokines such as TNF- α and IL-1 β .



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References

- 1. Activation of melanocortin receptor 4 with RO27-3225 attenuates neuroinflammation through AMPK/JNK/p38 MAPK pathway after intracerebral hemorrhage in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Effects of RO27-3225 on neurogenesis, PDGFRβ+ cells and neuroinflammation after cerebral infarction [ouci.dntb.gov.ua]

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